

# Essential Safety and Logistical Information for Handling Tegomil Fumarate

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## Compound of Interest

Compound Name: Tegomil fumarate

Cat. No.: B15586228

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This document provides essential, immediate safety and logistical information for handling **Tegomil fumarate**, including operational and disposal plans, to foster a secure laboratory environment.

## Hazard Identification and Personal Protective Equipment (PPE)

**Tegomil fumarate** is a chemical that requires careful handling to prevent adverse health effects. While a specific Safety Data Sheet (SDS) for **Tegomil fumarate** is not widely available, it is a prodrug of dimethyl fumarate, which is known to be harmful in contact with skin, cause skin irritation, serious eye damage, and may cause an allergic skin reaction or respiratory irritation.[1][2] Therefore, a stringent approach to personal protection is necessary.

Minimum Recommended Personal Protective Equipment (PPE):

- **Hand Protection:** Wear disposable nitrile gloves.[3] For tasks with a higher risk of exposure, consider double-gloving or using thicker, chemical-resistant gloves.[3] Gloves should be changed regularly, at least every 30 minutes, or immediately if they become contaminated, punctured, or torn.[4][5]
- **Eye and Face Protection:** Use safety glasses with side shields to protect against splashes.[3] In situations where there is a higher risk of splashing, a face shield should be worn in addition to safety glasses or goggles.

- Skin and Body Protection: A lab coat or a disposable gown that is resistant to chemical permeation should be worn.[4] Gowns should be long-sleeved with tight-fitting cuffs.[4]
- Respiratory Protection: If there is a risk of generating dust or aerosols, handling should be conducted in a chemical fume hood.[3] If a fume hood is not available, a NIOSH-approved respirator appropriate for the exposure level should be used.

## Quantitative Data Summary

The following table summarizes key quantitative data for **Tegomil fumarate** and the related compound, Dimethyl Fumarate.

Property	Value	Source
Tegomil Fumarate		
Molecular Formula	C <sub>18</sub> H <sub>26</sub> O <sub>11</sub>	[1][4][5]
Molecular Weight	418.39 g/mol	[1][4][5]
Dimethyl Fumarate (Reference)		
Occupational Exposure Limit (OEL) - TWA	1-10 µg/m <sup>3</sup> (0.0002-0.002 ppm)	
Boiling Point	192 - 193 °C	

TWA: Time-Weighted Average

## Operational Plans

Adherence to standardized operational procedures is critical for minimizing exposure and ensuring a safe working environment.

## Handling and Storage

- Preparation: Before handling, ensure that all necessary PPE is readily available and in good condition. The work area should be clean and uncluttered.[3]

- **Weighing and Transfer:** When weighing or transferring solid **Tegomil fumarate**, perform these tasks in a chemical fume hood to control dust.<sup>[3]</sup> Use tools such as spatulas and weigh boats to minimize direct contact.
- **Solution Preparation:** When preparing solutions, add the solid **Tegomil fumarate** to the solvent slowly to avoid splashing.
- **Storage:** Store **Tegomil fumarate** in a tightly closed, properly labeled container in a cool, dry, and well-ventilated area, away from incompatible materials such as oxidizing agents.<sup>[1]</sup>

## Emergency Procedures: Spill Response

In the event of a spill, immediate and appropriate action is crucial. The following workflow outlines the steps for managing a **Tegomil fumarate** spill.



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Caption: Logical workflow for responding to a **Tegomil fumarate** spill.

## Disposal Plan

Proper disposal of **Tegomil fumarate** and associated waste is essential to prevent environmental contamination and ensure regulatory compliance.

## Waste Segregation and Collection

- Solid Waste: All disposable items contaminated with **Tegomil fumarate**, such as gloves, weigh boats, and paper towels, should be collected in a designated, clearly labeled hazardous waste container.[3]
- Liquid Waste: Unused solutions containing **Tegomil fumarate** should be collected in a compatible, leak-proof hazardous waste container with a secure cap.[3]
- Segregation: Do not mix **Tegomil fumarate** waste with non-hazardous waste. Keep solid and liquid hazardous waste streams separate.[3]

## Disposal Procedure

- Labeling: Ensure all waste containers are accurately and clearly labeled with the chemical name ("**Tegomil Fumarate** Waste") and the appropriate hazard symbols.
- Storage of Waste: Store hazardous waste containers in a designated, secure area, away from general laboratory traffic and incompatible materials.
- Final Disposal: Dispose of all **Tegomil fumarate** waste through your institution's hazardous waste management program, following all local, state, and federal regulations. Do not dispose of this chemical down the drain or in the regular trash. Contaminated clothing should be decontaminated or disposed of as hazardous waste.[1]

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## References

- 1. Tegomil fumarate - Wikipedia [en.wikipedia.org]
- 2. Tegomil fumarate | TargetMol [targetmol.com]
- 3. Tegomil fumarate | C18H26O11 | CID 92042830 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Tegomil fumarate | C18H26O11 | CID 92042830 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. GSRS [precision.fda.gov]

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